

1-Methyl-1,2,4-triazole CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methyl-1,2,4-triazole

Cat. No.: B023700

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A Technical Guide to 1-Methyl-1,2,4-triazole

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **1-Methyl-1,2,4-triazole**, a heterocyclic compound of significant interest in various scientific domains, including medicinal chemistry and materials science. It covers its fundamental chemical properties, synthesis protocols, and key applications, with a focus on its relevance to drug development.

Core Chemical Identifiers

1-Methyl-1,2,4-triazole is an azole compound with a five-membered ring containing three nitrogen atoms and two carbon atoms, substituted with a methyl group.^[1] Its primary identifiers are crucial for regulatory and research purposes.

Identifier	Value	Reference
CAS Number	6086-21-1	[2] [3] [4]
Molecular Formula	C ₃ H ₅ N ₃	[2] [3] [4]
IUPAC Name	1-methyl-1,2,4-triazole	[4] [5]
Synonyms	1-Methyl-1H-1,2,4-triazole	[4] [5]

Physicochemical Properties

The physical and chemical properties of **1-Methyl-1,2,4-triazole** determine its behavior in various experimental and industrial settings. It typically appears as a colorless to pale yellow liquid.[2][6][7]

Property	Value	Reference
Molecular Weight	83.09 g/mol	[3][5]
Appearance	Clear colorless to pale yellow liquid	[2][7]
Melting Point	16 °C	[2][3][5]
Boiling Point	175.3 - 178 °C at 760 mmHg	[2][5]
Density	~1.17 g/cm ³	[2]
Flash Point	59.8 - 81 °C	[2][3][5]
Refractive Index	~1.4705 @ 20 °C	[2][5][7]
Solubility	Soluble in water, Chloroform, DMSO, Methanol, Ethanol	[2][6]
pKa	3.30 ± 0.10 (Predicted)	[2]

Synthesis Protocols

The primary synthesis route for **1-Methyl-1,2,4-triazole** involves the N-alkylation of 1,2,4-triazole. Several methods exist, with variations in reagents and conditions.

A common and practical laboratory-scale synthesis involves the methylation of the sodium salt of 1,2,4-triazole with iodomethane.[8][9]

Objective: To synthesize **1-Methyl-1,2,4-triazole** from 1H-1,2,4-triazole.

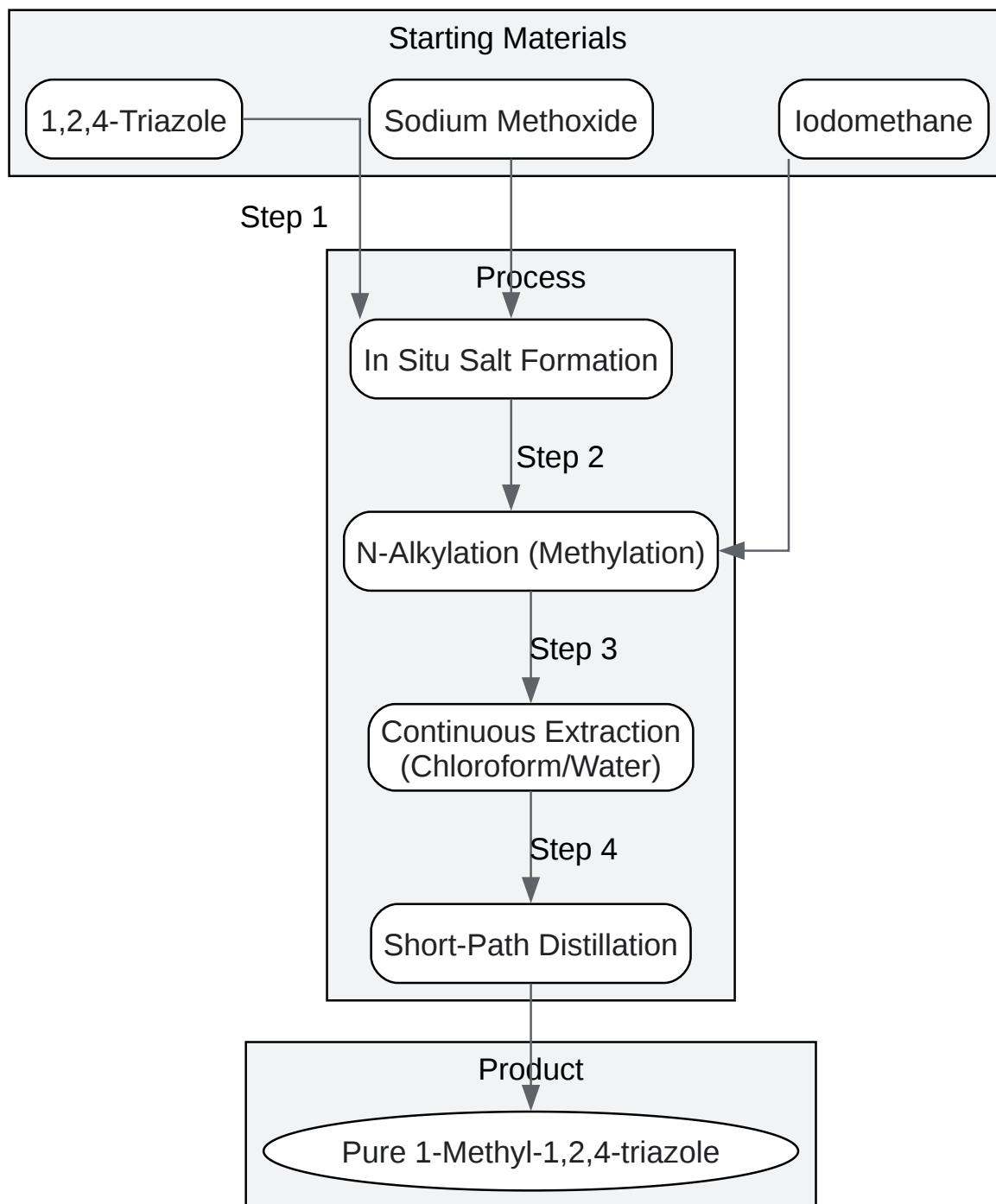
Materials:

- (1H)-1,2,4-triazole

- Sodium methoxide (methanolic solution)
- Iodomethane
- Chloroform
- Water
- Round-bottom flask, condenser, cooling bath, separatory funnel

Methodology:

- Salt Formation: Convert (1H)-1,2,4-triazole to its sodium salt by reacting it with methanolic sodium methoxide.^{[8][9]} While the sodium salt is commercially available, this in situ preparation is often more cost-effective.^[9]
- Methylation Reaction: Cool the solution containing the sodio-intermediate in an external cooling bath. Add iodomethane dropwise to the pre-cooled solution, carefully controlling the rate of addition to manage the exothermic reaction.^[9]
- Reflux: After the addition is complete, allow the reaction mixture to stir with gentle heating at reflux for an extended period (e.g., 19 hours) to ensure the reaction goes to completion.^[9]
- Work-up and Extraction: After cooling, concentrate the reaction mixture. Due to the water-soluble nature of both the starting material and the product, a continuous extraction method using a chloroform/water system is employed to isolate the crude product.^{[8][9]}
- Purification: The final purification of **1-Methyl-1,2,4-triazole** is achieved via short-path distillation under a controlled vacuum to yield the spectroscopically pure product.^{[8][9]}



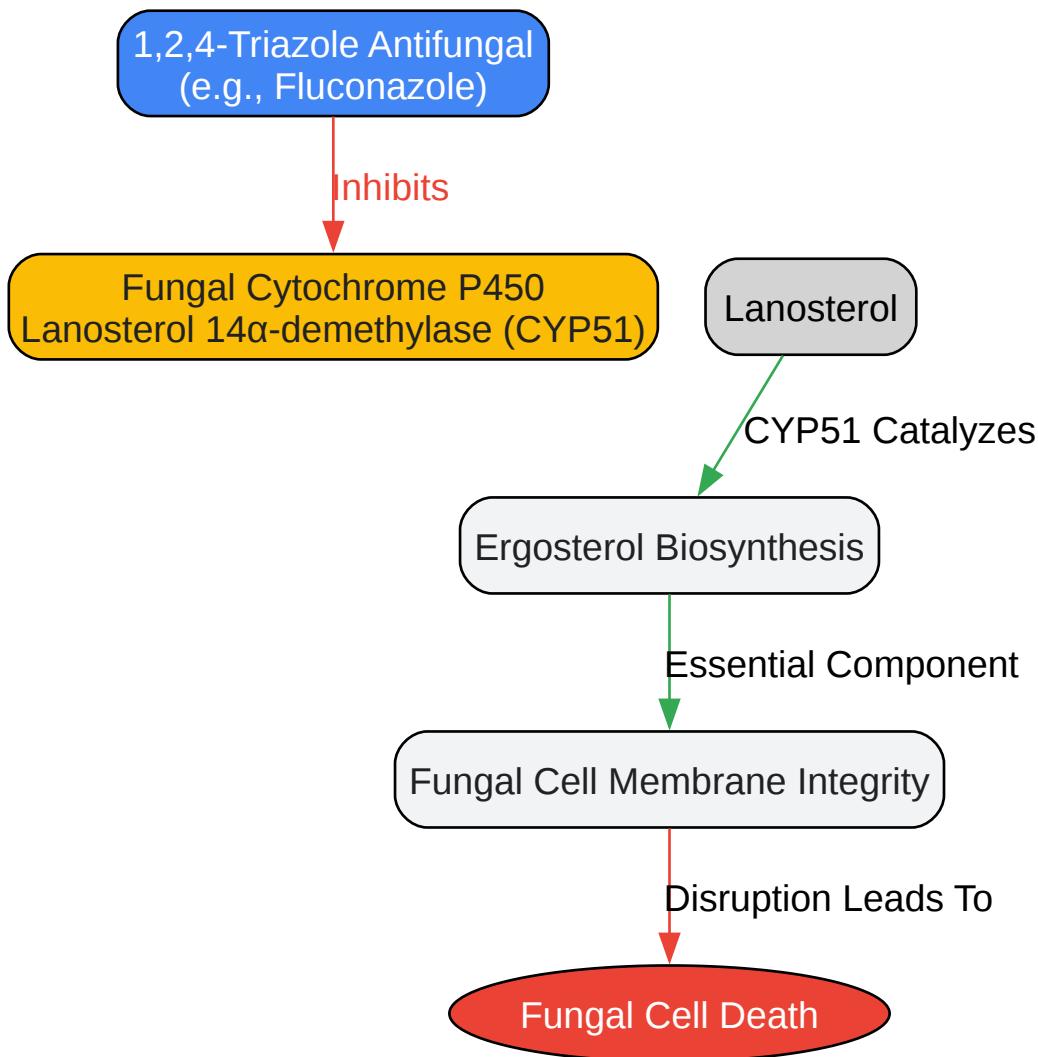
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Caption: Workflow for the synthesis of **1-Methyl-1,2,4-triazole**.

Applications in Research and Drug Development

The 1,2,4-triazole scaffold is a privileged structure in medicinal chemistry, and **1-Methyl-1,2,4-triazole** serves as both a key building block and a compound of interest.[1][10][11]

- **Antifungal Agents:** The most notable application of 1,2,4-triazoles is in the development of potent antifungal drugs like fluconazole and voriconazole.[1][10][12] These agents function by inhibiting the fungal cytochrome P450 enzyme, lanosterol 14 α -demethylase (CYP51).[1][10] This enzyme is critical for the biosynthesis of ergosterol, a vital component of the fungal cell membrane.[10] The inhibition of this pathway disrupts membrane integrity, leading to fungal cell death. **1-Methyl-1,2,4-triazole** itself is studied for its binding affinity with various cytochrome P450 (CYP) proteins, making it a valuable fragment in designing new selective inhibitors.[2][13]
- **Agrochemicals:** Beyond pharmaceuticals, **1-Methyl-1,2,4-triazole** is recognized for its application as a fungicide in agriculture, protecting crops from a range of pathogenic fungi.[6]
- **Material Science:** As a molecule containing nitrogen atoms, it can be utilized as a monomer in the synthesis of polymers and other advanced materials.[3]
- **Therapeutic Potential:** The broader class of 1,2,4-triazole derivatives has been investigated for a vast range of biological activities, including antibacterial, anticancer, antiviral, anticonvulsant, and anti-inflammatory properties.[1][12][14]



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Caption: Mechanism of action for triazole-based antifungal agents.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **1-Methyl-1,2,4-triazole** presents several hazards.

- Hazard Statements:
 - H227: Combustible liquid.[15]
 - H315: Causes skin irritation.[16]

- H319: Causes serious eye irritation.[[16](#)]
- H335: May cause respiratory irritation.[[16](#)]
- Precautionary Statements:
 - Users should handle this chemical in a well-ventilated area, wear protective gloves, eye protection, and face protection.[[16](#)]
 - Store in a well-ventilated place and keep the container tightly closed.[[15](#)][[16](#)]
 - In case of contact with eyes, rinse cautiously with water for several minutes.[[15](#)]
- Storage:
 - Store under an inert atmosphere at room temperature.[[2](#)][[15](#)]

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- To cite this document: BenchChem. [1-Methyl-1,2,4-triazole CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b023700#1-methyl-1-2-4-triazole-cas-number-and-molecular-formula>]

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